

Application of cis-Pinonic Acid in Atmospheric Modeling Studies: Application Notes and Protocols

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Compound of Interest

Compound Name: *rel-cis-Pinic acid*

CAS No.: 208651-71-2

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Introduction

cis-Pinonic acid is a key oxidation product of α -pinene, one of the most abundant biogenic volatile organic compounds (BVOCs) emitted by terrestrial vegetation.^[1] Its presence in the atmosphere is a significant indicator of biogenic secondary organic aerosol (SOA) formation. Understanding the atmospheric lifecycle of cis-pinonic acid is crucial for accurately modeling air quality, climate, and the impact of aerosols on human health. These application notes provide a detailed overview of the role of cis-pinonic acid in atmospheric chemistry, summarize key quantitative data for modeling purposes, and outline relevant experimental protocols.

Role in Atmospheric Chemistry

cis-Pinonic acid plays a multifaceted role in the atmosphere, primarily contributing to the formation and properties of secondary organic aerosols (SOAs).^[1] It is considered a first-generation oxidation product of α -pinene, formed relatively quickly through reactions with

atmospheric oxidants like ozone (O₃), hydroxyl radicals (•OH), and nitrate radicals (NO₃).^[2] Its formation is a critical step in the transformation of gaseous BVOCs into particulate matter.

One of the significant roles of cis-pinonic acid is its contribution to new particle formation.^[1] Quantum chemical calculations have demonstrated its ability to nucleate with sulfuric acid, a key process in the initial stages of aerosol formation.^{[1][3]} Furthermore, the hydrolysis of cis-pinonic acid can be catalyzed by sulfuric acid, enhancing the formation of its hydrolysate, which further promotes particle nucleation.^[3] The presence of cis-pinonic acid in aerosols also influences their physicochemical properties, including their ability to act as cloud condensation nuclei (CCN), thereby impacting cloud formation and the Earth's radiative balance.^[1]

Data Presentation

The following tables summarize key quantitative data for cis-pinonic acid, essential for its incorporation into atmospheric models.

Table 1: Physicochemical Properties of cis-Pinonic Acid

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₆ O ₃	^[4]
Molar Mass	184.23 g/mol	N/A
Henry's Law Constant	~2 x 10 ⁷ M atm ⁻¹	^[5]
Vapor Pressure	0.0995 Pa	^[5]

Table 2: Kinetic Data for Atmospheric Reactions of cis-Pinonic Acid

Reactant	Second-Order Rate Constant (M ⁻¹ s ⁻¹)	Atmospheric Conditions	Reference
Aqueous OH radical	3.3 (±0.5) × 10 ⁹	Room Temperature	^[6]

Table 3: Secondary Organic Aerosol (SOA) Yields from cis-Pinonic Acid Reactions

Reaction	SOA Yield (%)	Experimental Conditions	Reference
Aqueous OH oxidation	40 - 60	Laboratory study	[6]

Experimental Protocols

Accurate quantification and characterization of cis-pinonic acid in atmospheric samples are fundamental for validating and refining atmospheric models. Below are detailed protocols for key experimental procedures.

Aerosol Sample Collection

Objective: To collect atmospheric particulate matter for subsequent analysis of cis-pinonic acid.

Methodology:

- **High-Volume Samplers:** Utilize high-volume samplers to draw a large volume of air through a filter medium (e.g., quartz fiber or Teflon).[1][2]
- **Filter Handling:** Handle filters with clean forceps in a controlled environment to prevent contamination.
- **Sample Storage:** After collection, store the filters in a clean, sealed container at low temperatures (e.g., -20°C) to minimize the degradation of organic compounds prior to analysis.

Sample Extraction

Objective: To extract organic compounds, including cis-pinonic acid, from the collected aerosol filters.

Methodology:

- **Solvent Selection:** Use a suitable solvent mixture, typically a combination of methanol and dichloromethane, to efficiently extract a wide range of organic compounds.[2]
- **Extraction Procedure:**

- Cut a portion of the filter into small pieces and place them in an extraction vessel.
- Add the solvent mixture and perform extraction using techniques such as sonication or accelerated solvent extraction.
- Repeat the extraction process multiple times to ensure complete recovery.
- Concentration: Combine the extracts and concentrate them under a gentle stream of nitrogen to a small volume.

Chemical Analysis: Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To separate, identify, and quantify cis-pinonic acid in the extracted samples.

Methodology:

- Derivatization:
 - Since cis-pinonic acid is a polar compound, derivatization is necessary to increase its volatility for GC analysis.
 - Add a methylating agent, such as diazomethane or BF_3 /methanol, to the sample extract.
[2]
 - Heat the reaction mixture to ensure the complete conversion of the carboxylic acid group to its methyl ester.[2]
- GC-MS Instrumental Parameters:
 - Column: Use a non-polar or mid-polar capillary column (e.g., DB-5MS).[2]
 - Injector: Employ a split/splitless or programmed temperature vaporization (PTV) inlet.[2]
 - Carrier Gas: Use helium at a constant flow rate.[2]
 - Oven Temperature Program: Implement a temperature ramp to achieve optimal separation of the compounds based on their boiling points.[2]

- Quantification:
 - Prepare a calibration curve using an authentic standard of cis-pinonic acid.
 - Quantify the concentration of cis-pinonic acid in the samples by comparing its peak area to the calibration curve.

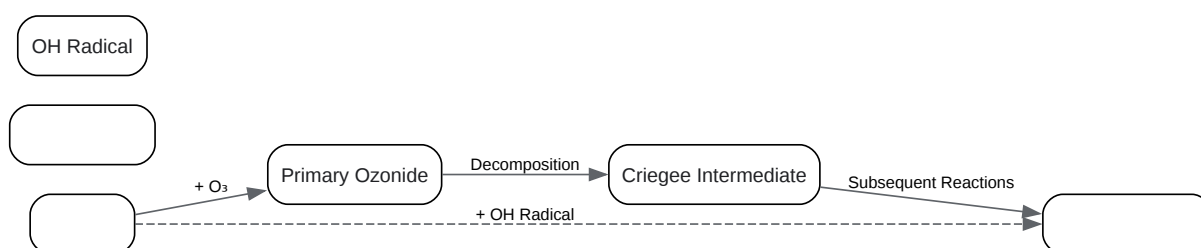
Smog Chamber Studies

Objective: To investigate the formation and transformation of cis-pinonic acid under controlled atmospheric conditions.

Methodology:

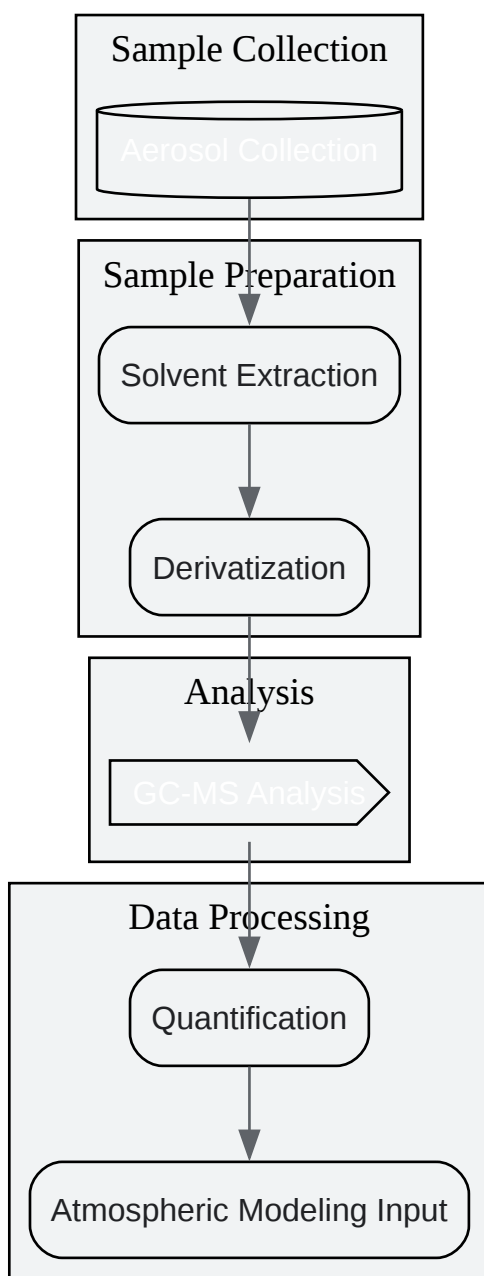
- Chamber Setup: Utilize a large-volume atmospheric simulation chamber (smog chamber).[1]
- Precursor Injection: Inject known concentrations of α -pinene or β -pinene and an oxidant (e.g., ozone or an OH precursor) into the chamber.[1]
- Controlled Conditions: Maintain controlled temperature, humidity, and light conditions to simulate specific atmospheric scenarios.[1]
- Real-time Monitoring: Use a suite of analytical instruments to monitor the formation of gas-phase and particle-phase products, including cis-pinonic acid, in real-time.[1]

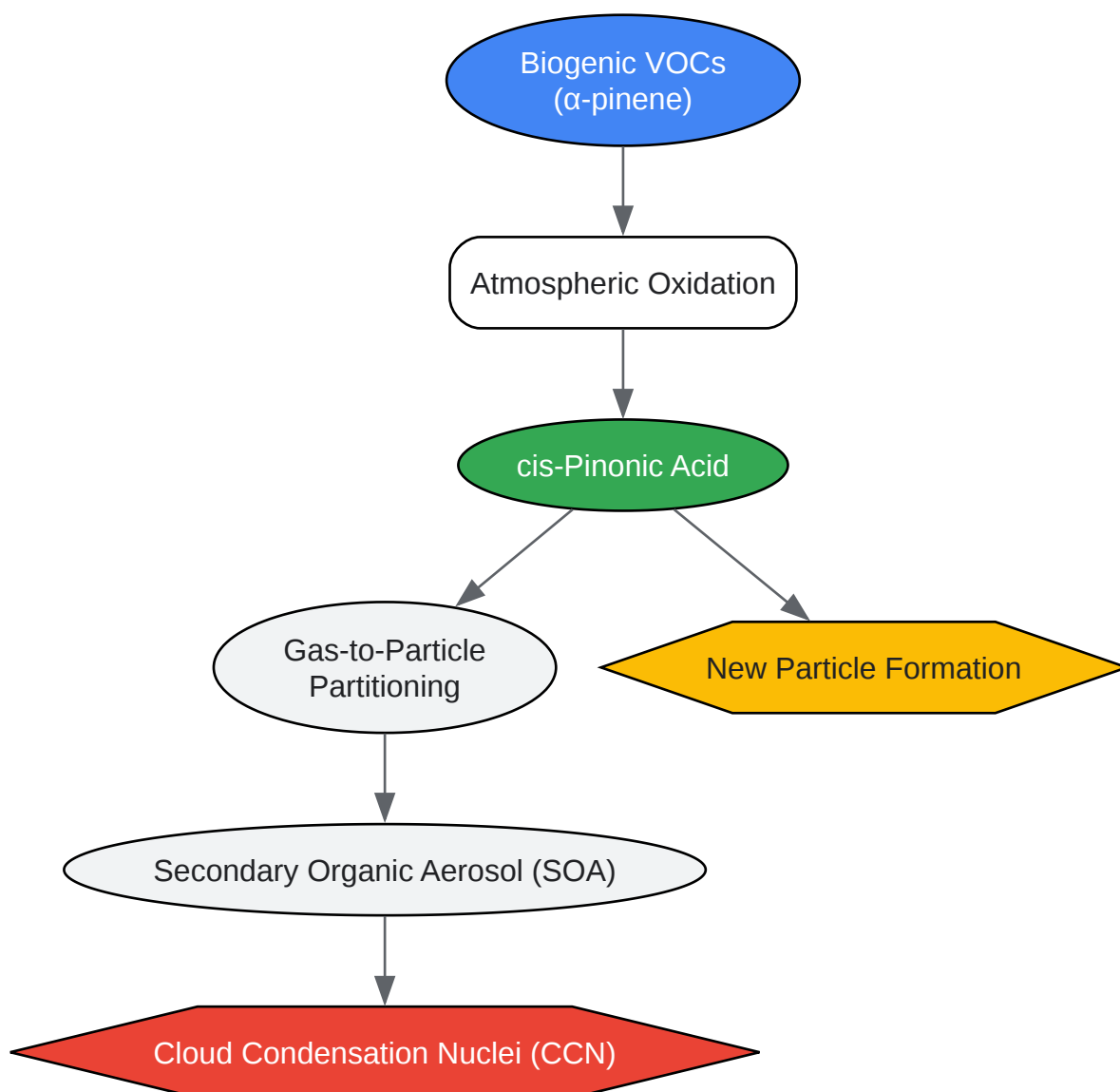
Mandatory Visualizations



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Caption: Formation pathway of cis-pinonic acid from α -pinene oxidation.





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References

- 1. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 2. [benchchem.com](https://www.benchchem.com) [benchchem.com]

- [3. Theoretical study of the cis-pinonic acid and its atmospheric hydrolysate participation in the atmospheric nucleation - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. pubs.acs.org \[pubs.acs.org\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. pubs.acs.org \[pubs.acs.org\]](#)
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